

Trimethylene Sulfate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylene sulfate

Cat. No.: B092673

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylene sulfate, also known as 1,3,2-dioxathiane-2,2-dioxide, is a cyclic sulfate ester with significant applications in organic synthesis and materials science. Its strained six-membered ring structure renders it a potent electrophile, susceptible to nucleophilic attack and ring-opening reactions. This reactivity is harnessed for the introduction of a functionalized 3-hydroxypropyl sulfate moiety onto various substrates. This technical guide provides an in-depth overview of **trimethylene sulfate**, encompassing its chemical and physical properties, detailed synthesis protocols, key chemical reactions, and a discussion of its toxicological profile and safety considerations.

Chemical and Physical Properties

Trimethylene sulfate is a white crystalline solid at room temperature. Its core physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ O ₄ S	[1]
Molecular Weight	138.14 g/mol	[1]
Appearance	White crystalline powder	
Boiling Point	224-228 °C	[1]
Density	1.58 g/mL	[1]
Solubility	Soluble in water, ethanol, and other polar solvents.	[1]

Synthesis of Trimethylene Sulfate

The primary route for the synthesis of **trimethylene sulfate** involves the cyclization of 1,3-propanediol with a suitable sulfating agent. A common and effective method utilizes sulfuryl chloride in the presence of a base to neutralize the HCl byproduct.

Experimental Protocol: Synthesis from 1,3-Propanediol and Sulfuryl Chloride

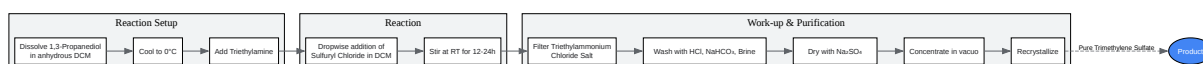
Materials:

- 1,3-Propanediol
- Sulfuryl chloride (SO₂Cl₂)
- Anhydrous dichloromethane (DCM)
- Anhydrous triethylamine (or other suitable non-nucleophilic base)
- Anhydrous sodium sulfate
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle

- Inert atmosphere setup (e.g., nitrogen or argon line)

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a condenser connected to an inert gas line is charged with a solution of 1,3-propanediol in anhydrous dichloromethane.
- **Cooling:** The flask is cooled to 0 °C in an ice bath.
- **Addition of Base:** An equimolar amount of anhydrous triethylamine is added to the solution.
- **Addition of Sulfuryl Chloride:** A solution of sulfuryl chloride in anhydrous dichloromethane is added dropwise from the dropping funnel to the stirred reaction mixture over a period of 1-2 hours, maintaining the temperature at 0 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and stirred for an additional 12-24 hours.
- **Work-up:** The reaction mixture is filtered to remove the triethylammonium chloride salt. The filtrate is then washed sequentially with cold dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude **trimethylene sulfate**.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to afford pure **trimethylene sulfate** as a white crystalline solid.



[Click to download full resolution via product page](#)

Synthesis workflow for **trimethylene sulfate**.

Chemical Reactivity

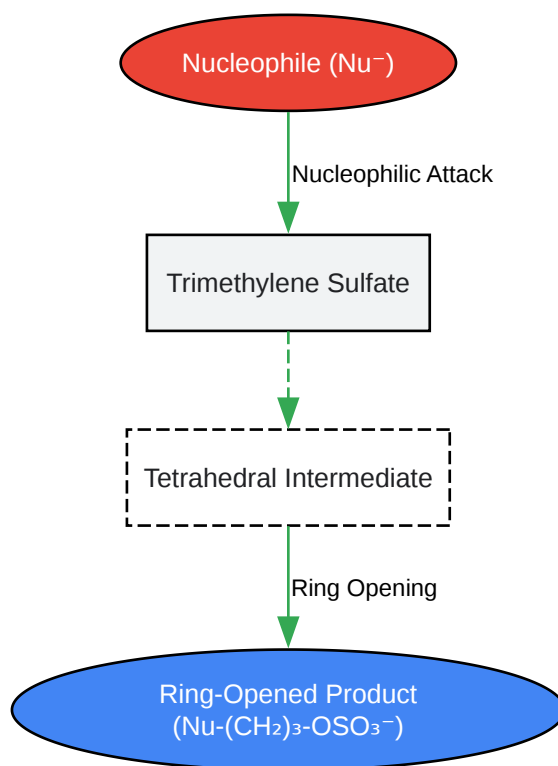
The chemical reactivity of **trimethylene sulfate** is dominated by its susceptibility to nucleophilic attack, leading to ring-opening reactions. This property makes it a valuable intermediate in organic synthesis.

Hydrolysis

In the presence of water, **trimethylene sulfate** undergoes hydrolysis to yield 1,3-propanediol and sulfuric acid. This reaction can be catalyzed by both acids and bases.^[2] The rate of hydrolysis is dependent on the pH of the solution.

Nucleophilic Ring-Opening

Trimethylene sulfate is a potent alkylating agent due to the strained ring structure.^[2] It readily reacts with a variety of nucleophiles, resulting in the opening of the cyclic sulfate and the formation of a 3-substituted propyl sulfate. This reaction provides a convenient method for introducing a HO-(CH₂)₃-O-SO₂- functionality onto a nucleophilic substrate.



[Click to download full resolution via product page](#)

General mechanism of nucleophilic ring-opening.

Applications in Research and Development

Electrolyte Additive in Lithium-Ion Batteries

Trimethylene sulfate has been investigated as an electrolyte additive in lithium-ion batteries. It can form a stable solid electrolyte interphase (SEI) on the surface of the electrodes, which can improve the cycling stability and performance of the battery.

Experimental Evaluation:

- Charge-Discharge Cycling: To assess the impact on battery capacity and longevity.
- Cyclic Voltammetry (CV): To study the electrochemical behavior and the formation of the SEI layer.
- Scanning Electron Microscopy (SEM): To visualize the morphology of the electrode surface and the SEI film.
- X-ray Photoelectron Spectroscopy (XPS): To determine the chemical composition of the SEI layer.
- Electrochemical Impedance Spectroscopy (EIS): To measure the impedance of the battery and evaluate the properties of the SEI film.

Organic Synthesis

As a bifunctional electrophile, **trimethylene sulfate** serves as a versatile building block in organic synthesis for the preparation of various sulfur-containing heterocyclic compounds and as a precursor for the introduction of a sulfated propyl chain.

Biological Activity and Signaling Pathways

Currently, there is a lack of direct evidence in the scientific literature detailing specific signaling pathways that are modulated by **trimethylene sulfate**. However, based on its chemical nature as a potent SN2 alkylating agent, it is plausible that **trimethylene sulfate** could interact with

biological nucleophiles such as the thiol groups of cysteine residues in proteins or the nitrogen atoms of DNA bases.[3] Such interactions could potentially lead to the disruption of protein function or genotoxicity. Further research is required to elucidate any specific biological activities and signaling pathways affected by **trimethylene sulfate**.

Toxicology and Safety

Specific toxicological data for **trimethylene sulfate** is not extensively available. However, as a reactive alkylating agent, it should be handled with caution. Alkylating agents as a class of compounds are known to have mutagenic, carcinogenic, and cytotoxic effects due to their ability to covalently modify biological macromolecules.[4]

Safety Precautions:

- Handling: Should be handled in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves and safety glasses.[5]
- Storage: Store in a cool, dry place away from moisture and incompatible materials such as strong acids and oxidizing agents.[5]
- Disposal: Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

This technical guide provides a summary of the current knowledge on **trimethylene sulfate**. Researchers and professionals are encouraged to consult the primary literature and safety data sheets for the most up-to-date and detailed information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. Trimethylene Sulfate|Battery Additive|CAS 1073-05-8 [benchchem.com]
- 3. Alkylating agent and chromatin structure determine sequence context-dependent formation of alkylpurines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. SDS/MSDS - CAS:28001-58-3 - supplier / synthesis - Benzenaminium, N,N,N-trimethyl-, methyl sulfate [en.xixisys.com]
- To cite this document: BenchChem. [Trimethylene Sulfate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092673#trimethylene-sulfate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com